

Application Notes and Protocols: Disperse Brown 1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse brown 1

Cat. No.: B082449

[Get Quote](#)

A Note to Researchers: The following information has been compiled based on available scientific and industrial literature. Initial searches for the use of "**Disperse Brown 1**" as a molecular probe for biological research did not yield established protocols or specific signaling pathway interactions. The primary and well-documented application of **Disperse Brown 1** is as a synthetic dye in the textile industry.

Recent toxicological studies have begun to investigate the biological effects of **Disperse Brown 1** on cell lines, indicating potential impacts on cell viability and mitochondrial function.^[1] However, this research focuses on its potential as a toxicant rather than its utility as a specific molecular probe for targeted research applications. The information provided below is based on its properties as a chemical compound and its industrial applications.

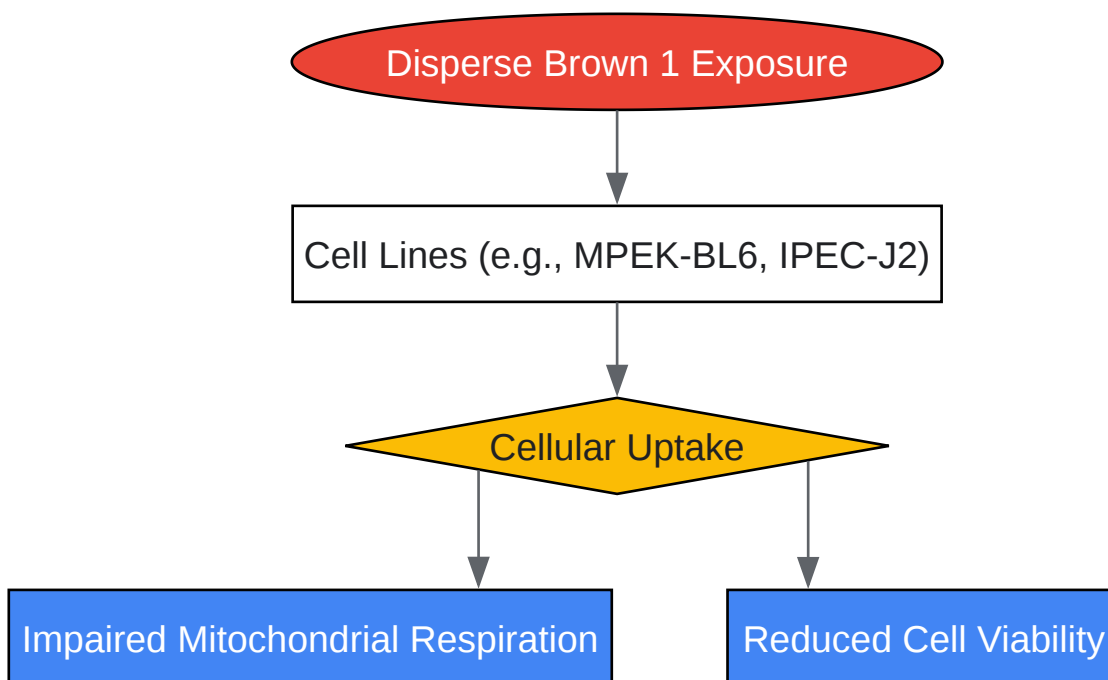
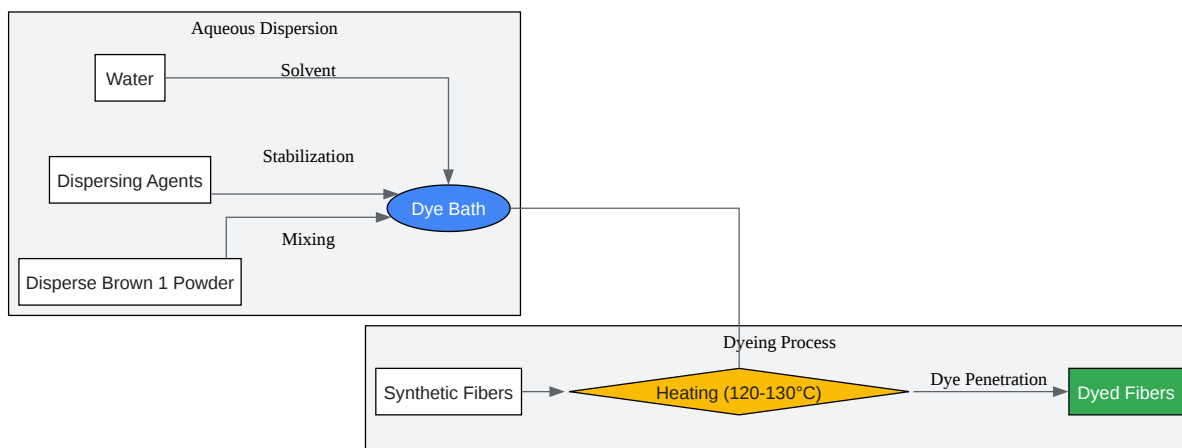
Chemical Properties and Identification

Disperse Brown 1, also known as C.I. 11152, is a monoazo dye.^[2] Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	2-[3-chloro-4-[(2,6-dichloro-4-nitrophenyl)diazenyl]-N-(2-hydroxyethyl)anilino]ethanol	[3]
Molecular Formula	C16H15Cl3N4O4	[3]
Molecular Weight	433.67 g/mol	[3]
CAS Number	23355-64-8	[3]
Appearance	Deep dark brown powder	[2]
Solubility	Sparingly soluble in water	[4]

Primary Industrial Application: Textile Dyeing

Disperse Brown 1 is primarily used for dyeing synthetic fibers such as polyester, nylon, and acrylic.[3][5] The dyeing process involves the dispersion of the dye in an aqueous solution, from which the dye molecules diffuse into the amorphous regions of the polymer fibers and are held by van der Waals forces and hydrophobic interactions.[3][4]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | Impaired cell viability and mitochondrial respiration by disperse textile dyes [frontiersin.org]
- 2. ezozteks.ru [ezozteks.ru]
- 3. Buy Disperse brown 1 | 23355-64-8 [smolecule.com]
- 4. lcms.cz [lcms.cz]
- 5. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [Application Notes and Protocols: Disperse Brown 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082449#using-disperse-brown-1-as-a-molecular-probe]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com